

Technical Support Center: Chromic Acid Handling and Safety

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Compound of Interest

Compound Name: *Hydrogen dichromate*

Cat. No.: *B1233165*

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This guide provides essential safety information, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with chromic acid.

Frequently Asked Questions (FAQs)

Q1: What is chromic acid and what are its primary hazards?

A1: Chromic acid, in its solid form, is chromium trioxide (CrO_3), which forms chromic acid (H_2CrO_4) when mixed with water.^{[1][2]} It is a powerful oxidizing agent that is highly corrosive, toxic, and carcinogenic.^{[3][4]} Key hazards include severe skin burns, permanent eye damage, and irritation to the respiratory tract.^{[5][6]} Inhalation of hexavalent chromium, the form present in chromic acid, can cause lung cancer.^{[6][7]} It is also highly reactive and can cause fires or explosions if it comes into contact with organic materials.^{[4][8]}

Q2: What are the immediate first aid procedures in case of exposure?

A2: In case of any exposure to chromic acid, immediate medical attention is crucial.^{[9][10]}

- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 30 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.^[9]
- **Skin Contact:** Promptly remove any contaminated clothing.^[10] Immediately wash the affected skin area with large amounts of soap and water.^[9] Seek immediate medical

attention.[9]

- Inhalation: Move the affected person to an area with fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[10]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[10][11]

Q3: What are the signs of chromic acid degradation, and how can it be prevented?

A3: The primary sign of degradation is a color change from the typical orange-red to a brownish or greenish color. This indicates the reduction of the active hexavalent chromium (Cr(VI)) to the less reactive trivalent chromium (Cr(III)). To prevent degradation, store chromic acid solutions in tightly sealed, clean, and dry glass containers in a cool, dark, and well-ventilated area.[12] It is critical to keep them away from organic compounds, flammable substances, and other reducing agents.[12][13]

Q4: Can I use plastic containers for storing chromic acid?

A4: It is strongly advised to use glass containers for the long-term storage of chromic acid solutions.[12] Many plastics can be oxidized and degraded over time by chromic acid, which can lead to contamination of the solution and potential failure of the container.[12] Do not use containers with metal caps or lids.[14]

Troubleshooting Guides

Issue: Accidental Spill of Chromic Acid

Symptoms: A liquid spill with a characteristic dark red or orange color.

Immediate Actions:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[9]
- Ventilate: If it is safe to do so, increase ventilation in the area.[9]
- Personal Protective Equipment (PPE): Do not attempt to clean a spill without the proper PPE. (See Q5 for details).

Cleanup Procedure for Small Spills (less than 1 gallon):

- Containment: For liquid spills, absorb the material with an inert substance like vermiculite, dry sand, or earth. Do not use combustible materials like paper towels or sawdust.[9][11]
- Neutralization: For small spills, you can cautiously neutralize the residue with a dilute solution of sodium carbonate or another suitable neutralizing agent.[15]
- Collection: Carefully collect the absorbed and neutralized material into a designated, labeled, and leak-proof container for hazardous waste.[9][14]
- Decontamination: Clean the spill area thoroughly with soap and water.[3]

For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) emergency team immediately.[3][15]

Issue: Unexpected Color Change in Reaction Mixture

Symptom: The reaction mixture unexpectedly turns a green or brown color when using chromic acid as an oxidizing agent.

Possible Cause: This color change typically indicates the reduction of hexavalent chromium (Cr(VI)) to trivalent chromium (Cr(III)), which means the oxidation reaction has occurred.[2]

Troubleshooting Steps:

- Reaction Completion: Determine if the color change is expected as a sign of a completed reaction.
- Contamination: If the color change is premature or unexpected, consider the possibility of contamination in your starting materials or glassware. Even small amounts of reducing agents can cause the chromic acid to be consumed.
- Stability of Chromic Acid: Verify the integrity of your chromic acid stock solution. If it has already started to degrade (see Q3), it will not be as effective as an oxidizing agent.

Quantitative Data Summary

Parameter	Value	Agency/Source
OSHA PEL (8-hour TWA) for Cr(VI)	5 $\mu\text{g}/\text{m}^3$	OSHA[16][17][18]
OSHA Action Level (8-hour TWA) for Cr(VI)	2.5 $\mu\text{g}/\text{m}^3$	OSHA[17][18]
NIOSH REL (10-hour TWA) for carcinogenic Cr(VI)	0.001 mg/m^3	NIOSH[19]
NIOSH REL (10-hour TWA) for non-carcinogenic Cr(VI)	0.025 mg/m^3	NIOSH[19]
ACGIH TLV-TWA for Cr(VI)	0.05 mg/m^3	ACGIH[19]

TWA: Time-Weighted Average, PEL: Permissible Exposure Limit, REL: Recommended Exposure Limit, TLV: Threshold Limit Value

Experimental Protocols

Protocol 1: Personal Protective Equipment (PPE) Protocol

Objective: To ensure user safety by outlining the mandatory PPE for handling chromic acid.

Materials:

- Chemical splash goggles and a face shield[9][13]
- Chemical-resistant gloves (Neoprene or Butyl rubber are recommended)[9][20]
- A chemical-resistant apron over a lab coat[3][13]
- Closed-toe shoes
- Long pants

Procedure:

- Always work with chromic acid in a certified chemical fume hood to minimize inhalation exposure.[3]
- Before handling chromic acid, inspect all PPE for any signs of damage or degradation.
- Don the lab coat, long pants, and closed-toe shoes.
- Put on the chemical-resistant gloves, ensuring they overlap with the sleeves of the lab coat.
- Wear chemical splash goggles.
- When there is a risk of splashing, wear a face shield in addition to the goggles.[3][9]
- After handling, remove PPE carefully to avoid contaminating your skin.
- Wash hands thoroughly with soap and water after removing gloves.[9]

Protocol 2: Waste Disposal and Neutralization Protocol

Objective: To safely treat and dispose of chromic acid waste by reducing hexavalent chromium to the less hazardous trivalent chromium.

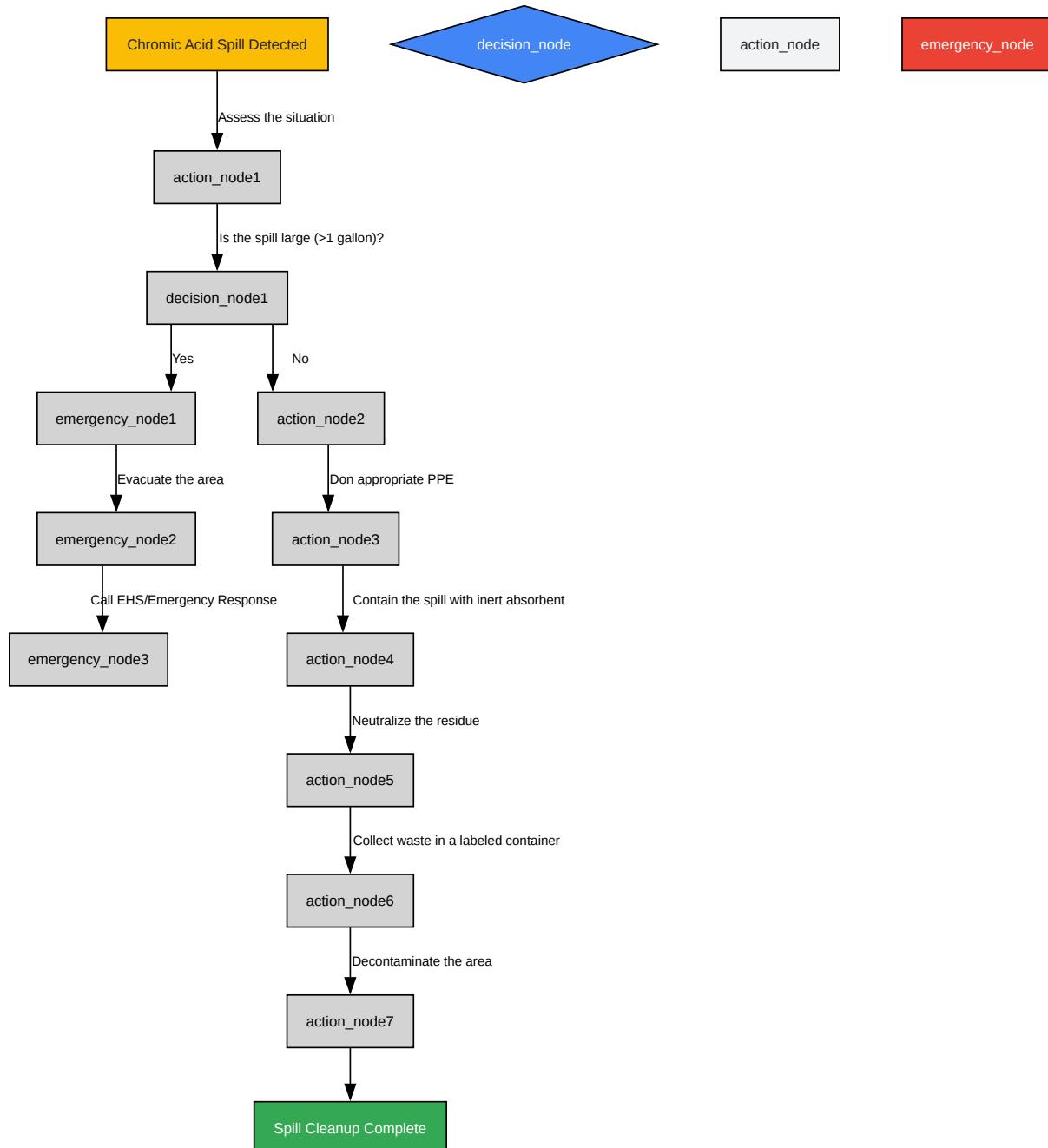
Materials:

- Chromic acid waste in a suitable container
- Sodium thiosulfate or sodium metabisulfite[21][22]
- Sulfuric acid (if needed to adjust pH)[14]
- Sodium carbonate[14][21]
- pH indicator strips or a pH meter
- A beaker at least five times the volume of the waste to be treated[14]
- Stir bar and magnetic stir plate

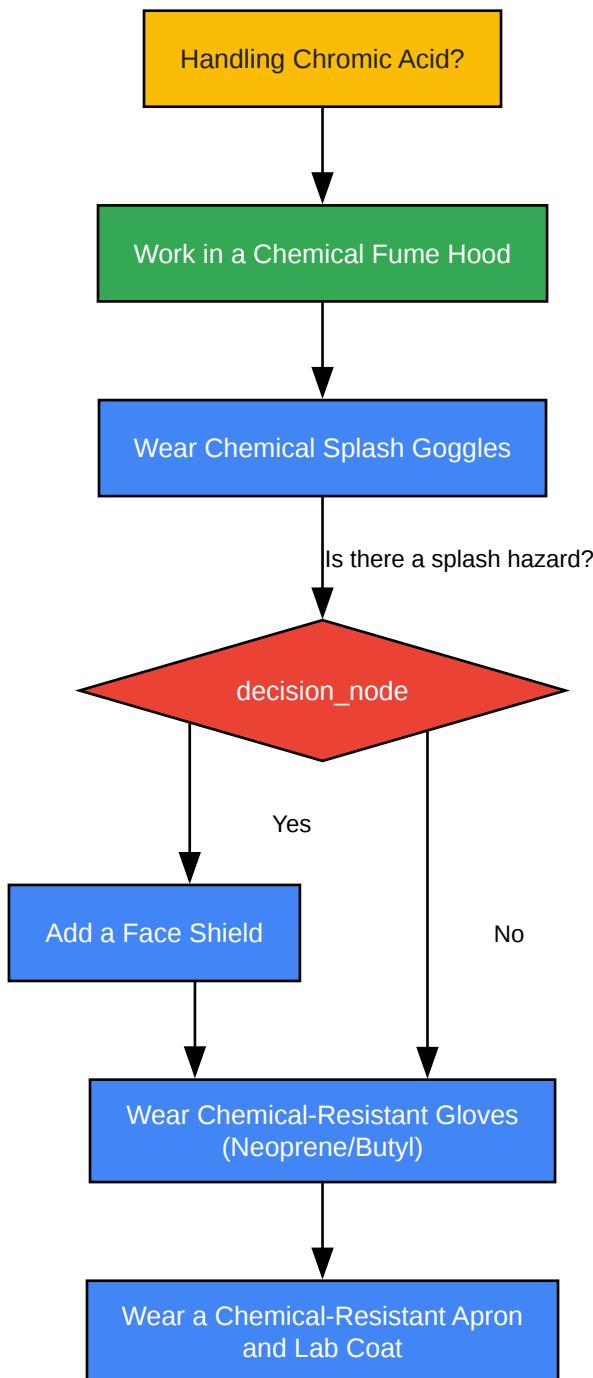
Procedure:

- Work in a Fume Hood: All steps of this procedure must be conducted in a certified chemical fume hood.[14]
- Dilution: If the chromic acid waste is concentrated, slowly add it to an equal volume of water in the large beaker. Always add acid to water, never the other way around.[21]
- pH Adjustment: Place the beaker on a magnetic stirrer and begin stirring. Check the pH of the solution. If the pH is not around 1.0, slowly add sulfuric acid or sodium carbonate to adjust it accordingly.[14]
- Reduction of Cr(VI): Slowly add a reducing agent like sodium thiosulfate or sodium metabisulfite to the stirring solution. Continue adding the reducing agent in small portions until the solution's color changes from orange/red to a blue or green color, indicating the reduction of Cr(VI) to Cr(III).[21][22]
- Neutralization: Once the reduction is complete, slowly add sodium carbonate to the solution to neutralize it to a pH between 6 and 8. Be cautious as this may cause foaming or effervescence.[21]
- Precipitation: Continue stirring for at least 15 minutes after neutralization. The trivalent chromium will precipitate out as chromium hydroxide. Allow the mixture to sit overnight to ensure complete precipitation.[14][21]
- Disposal: The supernatant can typically be decanted and disposed of down the drain with copious amounts of water (check local regulations). The solid precipitate should be collected and disposed of as hazardous waste according to your institution's guidelines.[21]

Visualizations

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Caption: Workflow for responding to a chromic acid spill.



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Caption: Decision tree for selecting appropriate PPE.

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